

Technical Support Center: N,N,N',N'-Tetramethyl-L-tartramide

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Compound of Interest

Compound Name: *N,N,N',N'-Tetramethyl-L-tartramide*

Cat. No.: B020517

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N,N,N',N'-Tetramethyl-L-tartramide**.

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **N,N,N',N'-Tetramethyl-L-tartramide**?

N,N,N',N'-Tetramethyl-L-tartramide is a white crystalline powder.^[1] It is primarily used as a chiral ligand for catalysts in asymmetric synthesis, aiding in the creation of chiral drugs and other specialized chemicals.^[1]

Data Presentation: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ N ₂ O ₄	^[2] ^[3]
Molecular Weight	204.22 g/mol	^[2] ^[4] ^[5]
Melting Point	184-186 °C	^[3] ^[4] ^[6]
Appearance	White crystalline powder	^[1]
Optical Activity	[α] _D ²⁰ +46°, c = 3 in ethanol	^[4] ^[5]
Assay	≥98%	^[4] ^[5]

Q2: What is the solubility profile of **N,N,N',N'-Tetramethyl-L-tartramide**?

It is soluble in water and polar organic solvents such as alcohols, ketones, and esters.^[1] Due to its polar nature, it is expected to have low solubility in nonpolar organic solvents.

Data Presentation: Predicted Solubility

Solvent	Predicted Solubility	Rationale
Water	Soluble	^[1]
Ethanol	Soluble	^[1]
Methanol	Soluble	^[1]
Acetone	Soluble	^[1]
Ethyl Acetate	Soluble	^[1]
Dichloromethane	Sparingly Soluble	Lower polarity than the tartramide.
Toluene	Insoluble	Nonpolar solvent.
Hexane	Insoluble	Nonpolar solvent.

Q3: How should I properly store and handle **N,N,N',N'-Tetramethyl-L-tartramide**?

Store in a dry, cool environment away from sources of ignition and combustible materials.^[1] It is recommended to handle this compound in a well-ventilated area or under a chemical fume hood.^{[7][8]} Personal protective equipment, including safety glasses and gloves, should be worn.^{[1][5]} Avoid breathing dust and contact with skin and eyes.^{[3][9]}

Q4: What are the common applications of **N,N,N',N'-Tetramethyl-L-tartramide**?

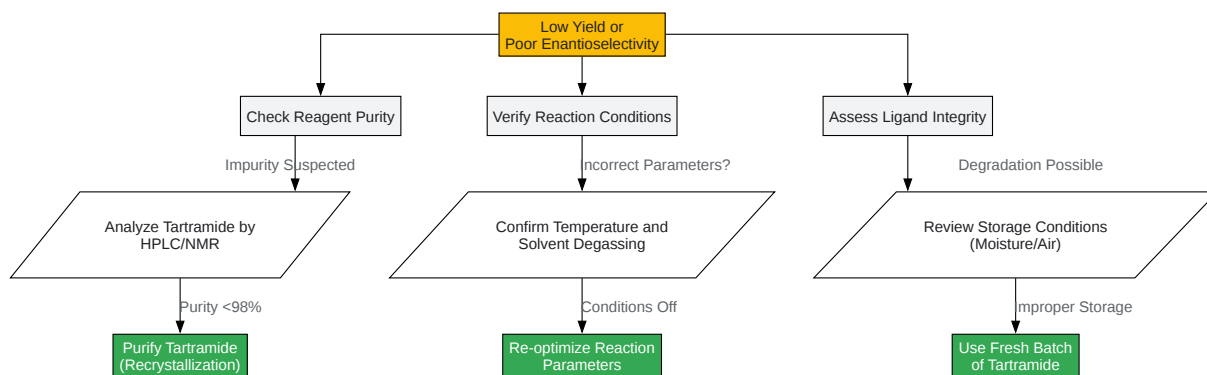
The primary application is as a chiral ligand in asymmetric catalysis.^[1] It complexes with transition metals to control the stereoselectivity of reactions, which is crucial in the synthesis of chiral drugs and agrochemicals.^[1] It serves as a versatile chiral building block derived from L-tartaric acid for the synthesis of bioactive molecules.^[10]

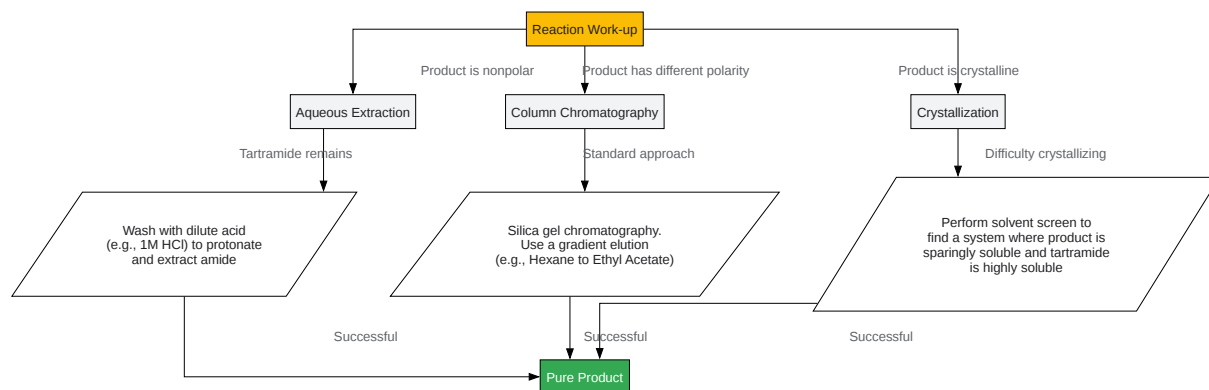
Troubleshooting Guides

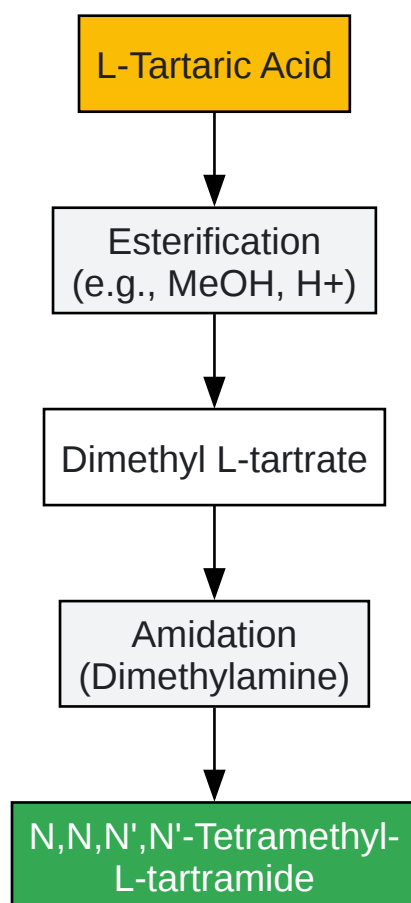
Problem 1: Low yield or poor enantioselectivity in my asymmetric synthesis.

Low yields or a lack of stereocontrol can arise from several factors. This guide will help you diagnose the potential issues.

Logical Relationship: Troubleshooting Low Yield/Selectivity







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